

# Safe handling and storage of 2-Chloro-4-fluorobenzyl bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzyl bromide

Cat. No.: B1362055

[Get Quote](#)

## Technical Support Center: 2-Chloro-4-fluorobenzyl bromide

This guide provides essential safety information, handling protocols, and troubleshooting for researchers, scientists, and drug development professionals working with **2-Chloro-4-fluorobenzyl bromide**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-4-fluorobenzyl bromide**?

A1: **2-Chloro-4-fluorobenzyl bromide** is a corrosive substance that can cause severe skin burns and serious eye damage.[1][2][3] It is also harmful if swallowed and may cause respiratory irritation.[3][4] The substance is classified as a combustible liquid and may be corrosive to metals.[1][4]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: A comprehensive suite of PPE is necessary to ensure safety. This includes:

- **Eye/Face Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.[1] A face shield should be used in situations with a higher risk of splashing.[5][6]

- Skin Protection: Wear chemically resistant gloves that have been inspected before use.[1] Fire or flame-resistant and impervious clothing is also required.[1] A lab coat should be worn to protect personal clothing.[6]
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a full-face particle respirator (type N100 US or P3 EN 143) or a self-contained breathing apparatus should be used.[2][5]
- Footwear: Closed-toe shoes are required in any laboratory setting where this chemical is handled.[7]

Q3: What are the proper storage conditions for **2-Chloro-4-fluorobenzyl bromide**?

A3: The chemical should be stored in a tightly closed, original container in a dry, cool, and well-ventilated area.[1][4] It should be stored away from incompatible materials, heat, sparks, and open flames.[1][8] Some sources recommend storage under an inert atmosphere.[4][9][10] The designated storage area should be locked up.[1][2][3][11]

Q4: What materials are incompatible with **2-Chloro-4-fluorobenzyl bromide**?

A4: Avoid contact with strong oxidizing agents, bases, alcohols, amines, and metals.[3][9] Reactions with these substances can be hazardous.

Q5: What should I do in case of a spill?

A5: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[1] Remove all sources of ignition and use non-sparking tools for cleanup.[1] Wear appropriate personal protective equipment, including chemical-impermeable gloves.[1] Collect the spilled material using an inert absorbent material and place it in a suitable, closed container for disposal.[9] Prevent the chemical from entering drains or the environment.[1][2]

Q6: What are the first-aid measures for exposure to **2-Chloro-4-fluorobenzyl bromide**?

A6:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[3] Remove contact lenses if present and easy to do.[1] Seek immediate medical

attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Skin Contact: Take off all contaminated clothing immediately and wash the affected area with soap and plenty of water.[\[1\]](#)[\[3\]](#) Seek medical attention.[\[3\]](#)[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[1\]](#)[\[3\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do NOT induce vomiting.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[11\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[2\]](#) Call a physician or poison control center immediately.[\[1\]](#)[\[4\]](#)

Q7: How should I dispose of **2-Chloro-4-fluorobenzyl bromide** waste?

A7: Disposal must be in accordance with local, regional, and national regulations.[\[4\]](#) The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not allow the chemical to enter drains or sewer systems.[\[1\]](#)[\[9\]](#)

## Quantitative Data Summary

Parameter	Value	Source(s)
Melting Point	33-35 °C	<a href="#">[12]</a>
Boiling Point	226.8 ± 25.0 °C (Predicted)	<a href="#">[12]</a>
Storage Temperature	Inert atmosphere, 2-8°C or Room Temperature	<a href="#">[2]</a> <a href="#">[12]</a>
Hazard Class	8 (Corrosive)	<a href="#">[12]</a>
Packing Group	III	<a href="#">[12]</a>
Molecular Weight	223.47 g/mol	<a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrClF	<a href="#">[12]</a> <a href="#">[13]</a>

## Experimental Protocols

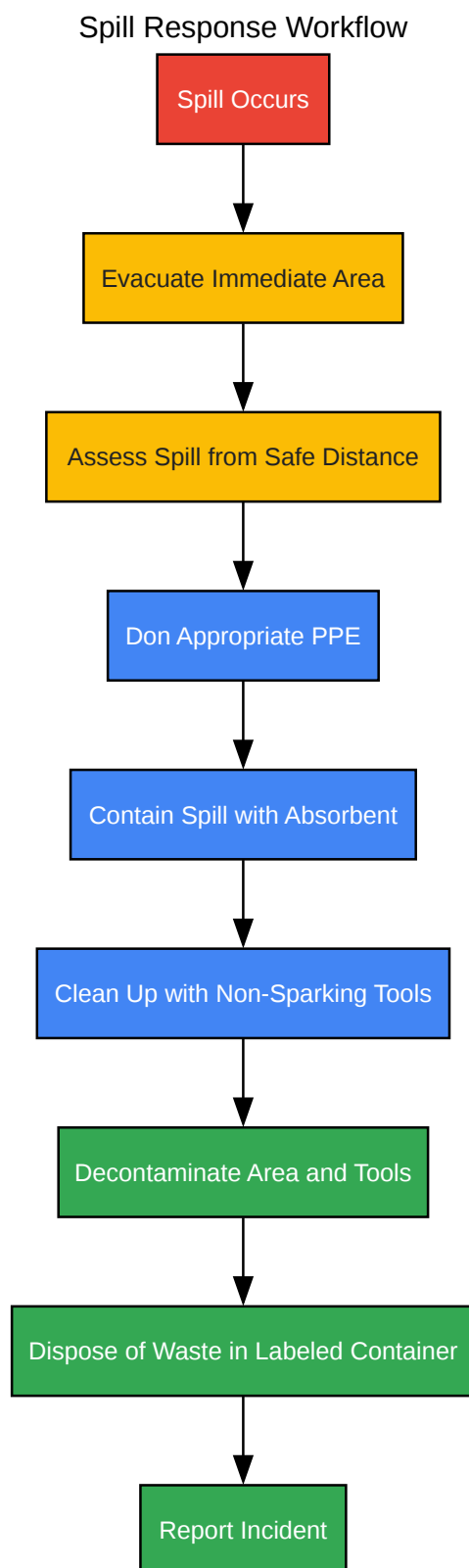
### Standard Handling Protocol

- Preparation: Before handling, ensure the work area is clean and uncluttered. A laboratory fume hood is required.<sup>[2]</sup> All necessary PPE must be worn correctly. An eyewash station and safety shower must be readily accessible.<sup>[8][9][11]</sup>
- Dispensing: Use only non-sparking tools.<sup>[1]</sup> Avoid the formation of dust and aerosols.<sup>[1][2]</sup> If transferring, ground and bond containers to prevent static discharge.<sup>[8]</sup>
- During Use: Keep the container tightly closed when not in use.<sup>[4]</sup> Avoid contact with skin, eyes, and clothing.<sup>[4]</sup> Do not breathe dust, fumes, gas, mist, vapors, or spray.<sup>[1][2][3][11]</sup>
- After Use: Wash hands and any exposed skin thoroughly after handling.<sup>[1][2][3]</sup> Clean the work area and any equipment used. Decontaminate or dispose of PPE according to established procedures.
- Storage: Return the chemical to the designated locked storage area, ensuring the container is tightly sealed.<sup>[1][2][3][4][11]</sup>

## Spill Response Protocol

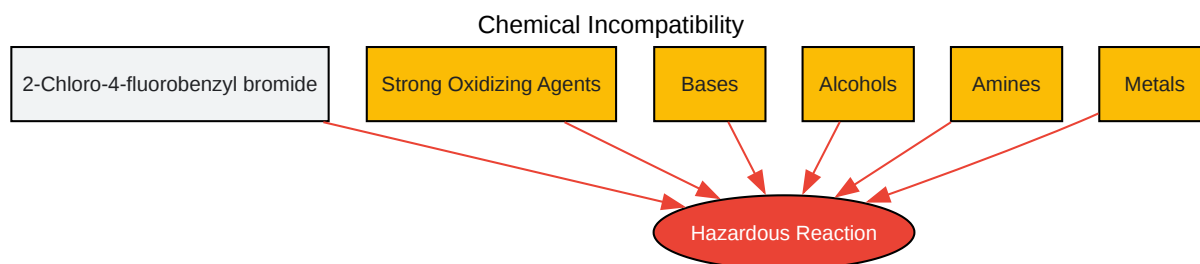
- Immediate Action: Alert others in the vicinity and evacuate the immediate area.
- Assessment: From a safe distance, assess the extent of the spill and any immediate dangers (e.g., proximity to ignition sources).
- PPE: Don the appropriate PPE, including respiratory protection if necessary.
- Containment: Prevent further spread of the spill using a suitable absorbent material. Do not allow the spill to enter drains.<sup>[1][2]</sup>
- Cleanup: Carefully collect the absorbed material using spark-proof tools and place it into a labeled, sealed container for hazardous waste disposal.<sup>[1]</sup>
- Decontamination: Decontaminate the spill area and any tools used according to your institution's safety procedures.
- Reporting: Report the spill to the appropriate safety personnel.

## Visualizations



[Click to download full resolution via product page](#)

Caption: A workflow diagram for responding to a spill of **2-Chloro-4-fluorobenzyl bromide**.



[Click to download full resolution via product page](#)

Caption: Diagram illustrating the chemical incompatibilities of **2-Chloro-4-fluorobenzyl bromide**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. lgcstandards.com [lgcstandards.com]
- 3. fishersci.com [fishersci.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 6. nyu.edu [nyu.edu]
- 7. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]

- 11. fishersci.com [fishersci.com]
- 12. 2-Chloro-4-fluorobenzyl bromide CAS#: 45767-66-6 [amp.chemicalbook.com]
- 13. scbt.com [scbt.com]
- 14. 2-Chloro-4-fluorobenzyl bromide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Safe handling and storage of 2-Chloro-4-fluorobenzyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362055#safe-handling-and-storage-of-2-chloro-4-fluorobenzyl-bromide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)